

# Menazon solubility in water and organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Menazon

Cat. No.: B1195053

[Get Quote](#)

## Technical Guide: Solubility Profile of Menazon

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Menazon** in water and various organic solvents. The information is intended for use by researchers, scientists, and professionals in drug development and related fields.

## Introduction to Menazon

**Menazon** is an organophosphate insecticide and acaricide.<sup>[1]</sup> Its chemical structure, specifically the presence of a triazine ring and a phosphorodithioate group, influences its solubility characteristics, rendering it sparingly soluble in water and more soluble in certain organic solvents.<sup>[2][3]</sup> Understanding the solubility of **Menazon** is crucial for formulation development, environmental fate assessment, and toxicological studies.

### Chemical Identity:

- IUPAC Name: S-[(4,6-diamino-1,3,5-triazin-2-yl)methyl] O,O-dimethyl phosphorodithioate<sup>[1]</sup> <sup>[4]</sup>
- CAS Number: 78-57-9<sup>[2][3]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>N<sub>5</sub>O<sub>2</sub>PS<sub>2</sub><sup>[2][3]</sup>

- Molecular Weight: 281.3 g/mol [\[2\]](#)[\[3\]](#)

## Quantitative Solubility Data

The solubility of **Menazon** has been determined in water and a range of organic solvents. The following table summarizes the available quantitative data.

Solvent	Solubility	Temperature
Water	240 mg/L	20 °C <a href="#">[1]</a> <a href="#">[2]</a>
Chloroform	1600 ppm	Room Temperature <a href="#">[3]</a>
2-Methoxyethanol	250 g/kg	Room Temperature <a href="#">[2]</a>
2-Ethoxyethanol	200 g/kg	Room Temperature <a href="#">[2]</a>
Tetrahydrofurfuryl alcohol	150 g/kg	Room Temperature <a href="#">[2]</a>
Ethylene glycol	100 g/kg	Room Temperature <a href="#">[2]</a>

## Experimental Protocol for Solubility Determination

The following is a representative experimental protocol for determining the equilibrium solubility of **Menazon**, based on the widely accepted shake-flask method.[\[5\]](#)

### 3.1. Materials and Instruments

- Materials:
  - **Menazon** (analytical standard)
  - Solvent of interest (e.g., deionized water, organic solvent)
  - Centrifuge tubes (e.g., 50 mL)
  - Syringe filters (e.g., 0.22 µm)
- Instruments:

- Analytical balance
- Overhead shaker or orbital shaker
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer for concentration analysis

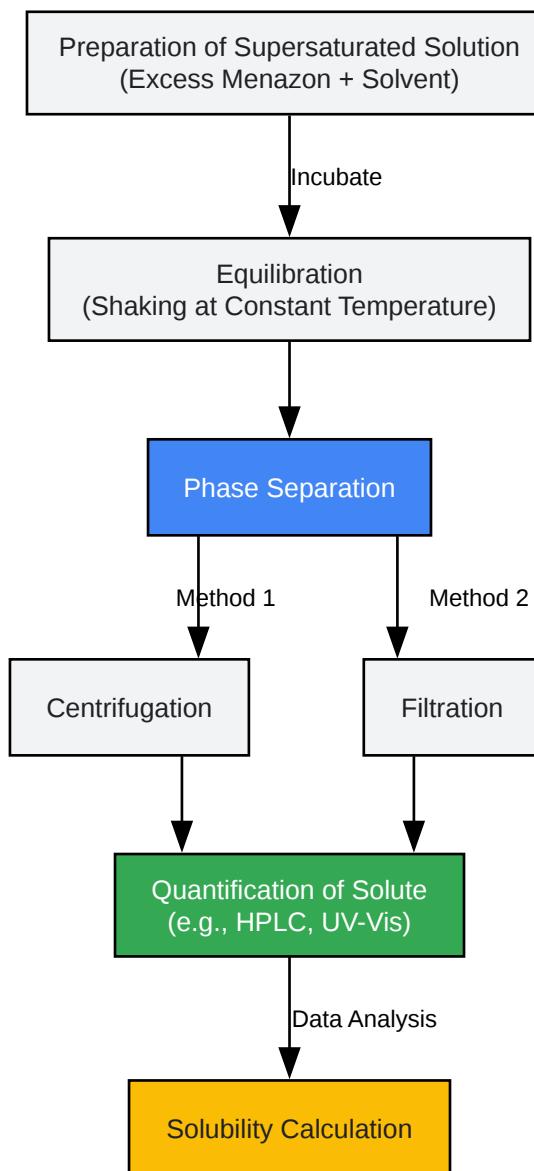
### 3.2. Procedure

- Preparation of Supersaturated Solution:
  - Weigh an excess amount of **Menazon** and add it to a centrifuge tube containing a known volume of the solvent. The goal is to create a suspension where solid **Menazon** is in equilibrium with the dissolved form.
- Equilibration:
  - Seal the centrifuge tubes to prevent solvent evaporation.
  - Place the tubes in a shaker and agitate at a constant temperature (e.g., 25 °C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.[6]
- Phase Separation:
  - After equilibration, separate the undissolved solid from the saturated solution. This is a critical step and can be achieved by:
    - Centrifugation: Centrifuge the suspension at a high speed (e.g., 5000 x g) for a sufficient time (e.g., 30 minutes) to pellet the solid material.[7]
    - Filtration: Carefully draw the supernatant and filter it through a syringe filter (e.g., 0.22 µm) to remove any remaining fine particles.[6]
- Quantification:
  - Dilute the clear, saturated filtrate with an appropriate solvent.

- Analyze the concentration of **Menazon** in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.[8][9]
- Calculation:
  - Calculate the solubility of **Menazon** in the solvent based on the measured concentration and the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the shake-flask method.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for solubility determination.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or Request Quote Online.*

## References

- 1. Menazon (Ref: ENT 25760 ) [sitem.herts.ac.uk]
- 2. Menazon | C6H12N5O2PS2 | CID 6543 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy Menazon | 78-57-9 [smolecule.com]
- 4. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 5. researchgate.net [researchgate.net]
- 6. nanopartikel.info [nanopartikel.info]
- 7. nanopartikel.info [nanopartikel.info]
- 8. researchgate.net [researchgate.net]
- 9. Menazon | Health & Environmental Research Online (HERO) | US EPA [hero.epa.gov]
- To cite this document: BenchChem. [Menazon solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1195053#menazon-solubility-in-water-and-organic-solvents>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)